

An In-depth Technical Guide to 2,4,5-Triamino-6-hydroxypyrimidine Sulfate

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Compound of Interest

Compound Name: 6-Hydroxy-2,4,5-triaminopyrimidine sulfate

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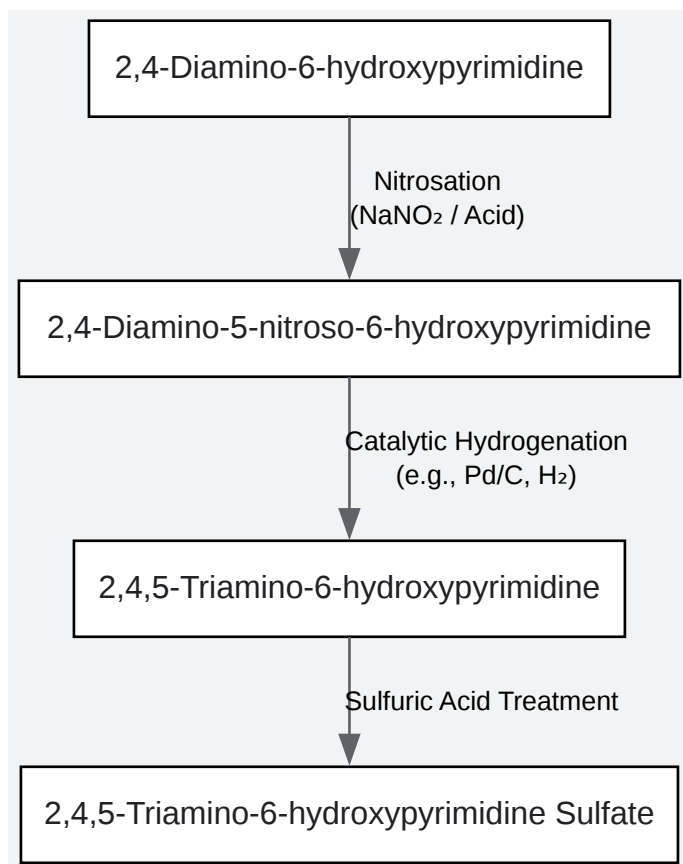
This technical guide provides a comprehensive overview of 2,4,5-Triamino-6-hydroxypyrimidine sulfate, a key chemical intermediate in the pharmaceutical industry. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, properties, synthesis, and applications, with a particular focus on its role as a purine riboswitch agonist.

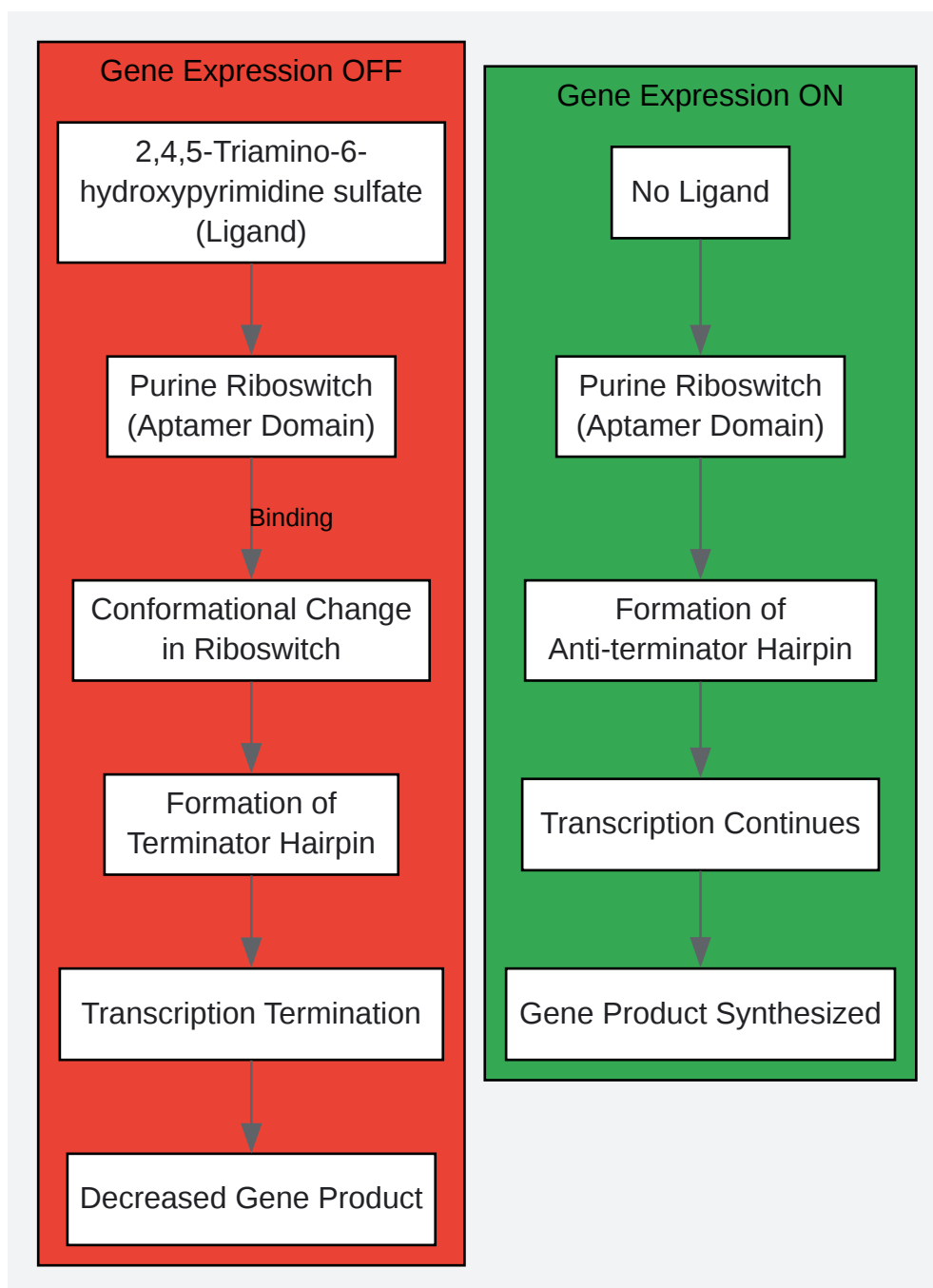
Chemical Structure and Properties

2,4,5-Triamino-6-hydroxypyrimidine sulfate is a pyrimidine derivative with the chemical formula $C_4H_7N_5O \cdot H_2SO_4$. It is also known by several synonyms, including **6-Hydroxy-2,4,5-triaminopyrimidine sulfate** and is recognized by the CAS Number 35011-47-3.^{[1][2][3]} The molecule features a pyrimidine ring substituted with three amino groups and one hydroxyl group. The sulfate salt form enhances its stability.^[3]

The structure of 2,4,5-Triamino-6-hydroxypyrimidine allows for tautomerism, existing in both keto and enol forms.^[1] X-ray diffraction studies of the related free base reveal a triclinic crystal system.^[1]

Below is a visual representation of the chemical structure.





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References

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